

Supramolecular Properties of Chirabite-AR: A Technical Guide

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Compound of Interest

Compound Name: Chirabite-AR

Cat. No.: B1360961

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This technical guide provides an in-depth analysis of the supramolecular properties of **Chirabite-AR**, a chiral macrocyclic organocatalyst. The document outlines its mechanism of action, summarizes key binding affinity data, and provides detailed experimental protocols for relevant assays. Visualizations of the catalytic cycle and experimental workflows are included to facilitate a comprehensive understanding of its function.

Core Supramolecular Properties and Binding Affinity

Chirabite-AR and its congeners are chiral macrocycles capable of enantioselective recognition and catalysis. The supramolecular properties are primarily governed by hydrogen bonding interactions between the amide NH groups within the macrocyclic cavity and guest molecules. This interaction is crucial for its function as a Brønsted acid catalyst, activating substrates for subsequent reactions.

A key application of **Chirabite-AR** is the kinetic resolution of epoxides through their reaction with carbon dioxide. The enantioselectivity of this process is driven by the differential binding affinities of the **Chirabite-AR** host for the two enantiomers of the epoxide guest.

Quantitative binding data for a representative **Chirabite-AR** congener, 1m, has been determined using ^1H NMR titration experiments. The association constants (K_a) highlight the

chiral recognition capabilities of the macrocycle.

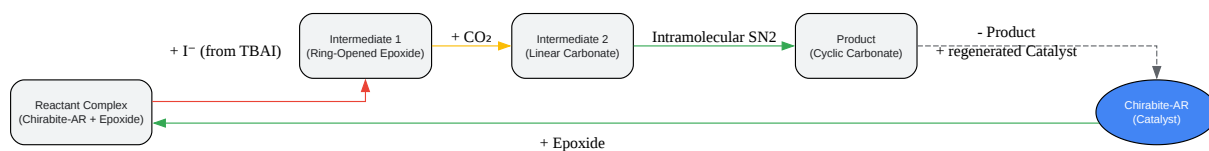
Host	Guest	Association Constant (K_a) [M^{-1}]	Solvent	Temperature ($^{\circ}C$)
1m	(R)-Styrene Oxide	11.3	$CDCl_3$	21
1m	(S)-Styrene Oxide	4.8	$CDCl_3$	21
1m	Tetrabutylammonium Iodide (TBAI)	3.5	$CDCl_3$	21

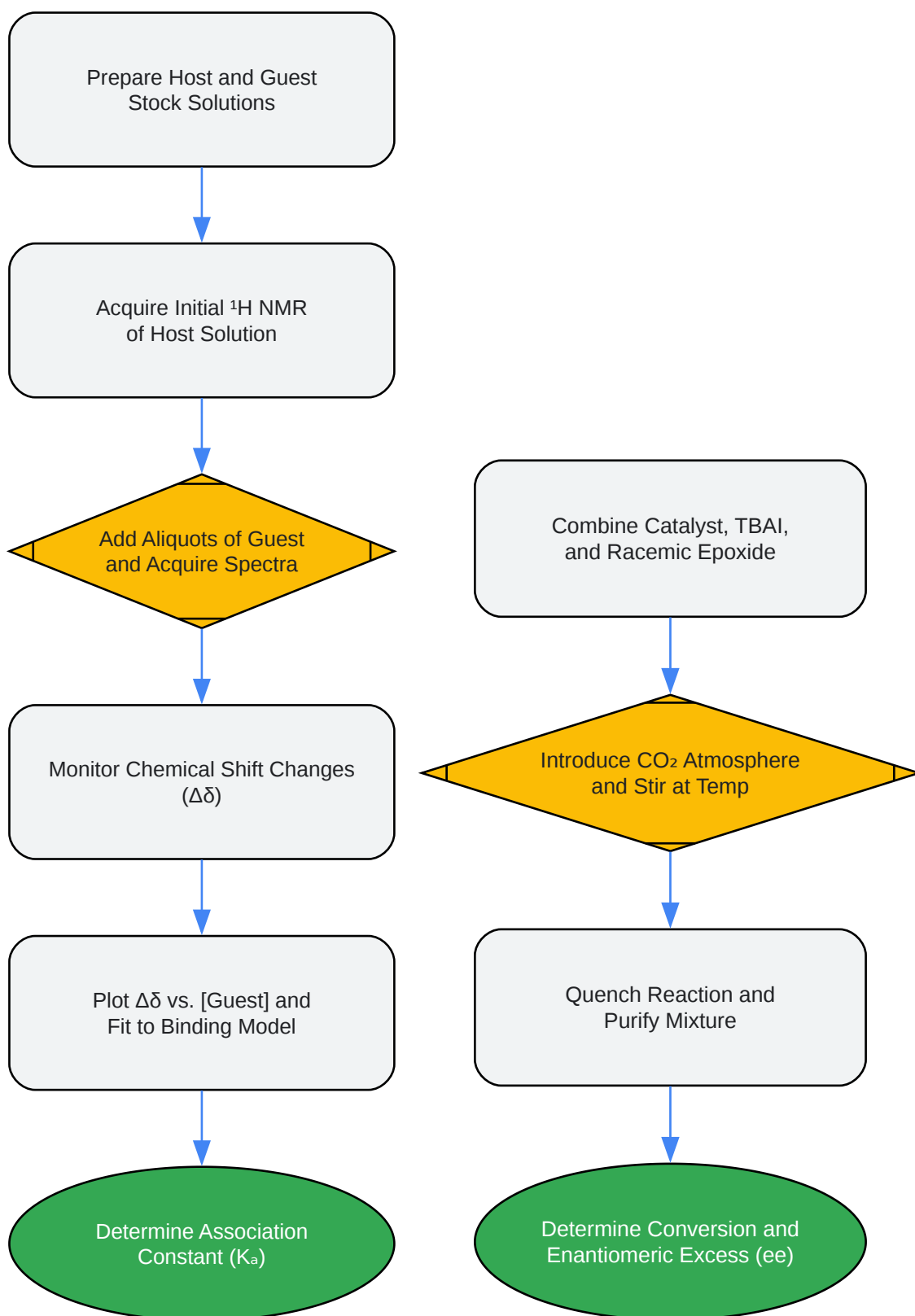
Table 1: Association constants of **Chirabite-AR** congener 1m with epoxide enantiomers and a co-catalyst.

Catalytic Mechanism and Signaling Pathway

Chirabite-AR facilitates the kinetic resolution of epoxides by acting as a chiral organocatalyst in conjunction with a co-catalyst, typically a halide salt such as tetrabutylammonium iodide (TBAI). The proposed catalytic cycle involves the formation of a supramolecular assembly that activates the epoxide towards nucleophilic attack.

The catalytic cycle can be visualized as follows:





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